

In-Depth Technical Guide: Safety and Handling of Cinnabarinic Acid-d4

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Compound of Interest

Compound Name: Cinnabarinic Acid-d4

Cat. No.: B10830644

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Cinnabarinic Acid-d4**, intended for use in a laboratory setting. Given that specific safety and toxicological data for the deuterated form are not extensively available, this document incorporates data from the non-deuterated parent compound, Cinnabarinic Acid, as a close surrogate. The safety profile of the deuterated compound is expected to be very similar to the unlabeled form.

Chemical and Physical Properties

Cinnabarinic Acid-d4 is a deuterated analog of Cinnabarinic Acid, primarily used as an internal standard for its quantification by Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).

Property	Data
Formal Name	2-amino-3-oxo-3H-phenoxazine-4,6,7,8-d4-1,9-dicarboxylic acid
Molecular Formula	C ₁₄ H ₄ D ₄ N ₂ O ₆
Formula Weight	304.3 g/mol
Appearance	Solid
Solubility	Soluble in DMSO
Storage Temperature	-20°C
Stability	≥ 4 years when stored properly

Hazard Identification and Toxicology

While some safety data sheets classify Cinnabarinic Acid as not hazardous, others indicate that it may cause irritation to the mucous membranes and upper respiratory tract. It may also be harmful through inhalation, ingestion, or skin absorption. The toxicological properties of Cinnabarinic Acid and its deuterated form have not been thoroughly investigated. Therefore, it is prudent to handle this compound as potentially hazardous.

Summary of Potential Hazards:

- Eye Irritation: May cause eye irritation.
- Skin Irritation: May cause skin irritation.
- Respiratory Tract Irritation: May be irritating to the respiratory system.
- Harmful if Swallowed/Inhaled/Absorbed: May be harmful if ingested, inhaled, or absorbed through the skin.

Due to the lack of comprehensive toxicological data, no specific exposure limits (e.g., PEL, TLV) have been established for **Cinnabarinic Acid-d4**. Standard laboratory hygiene practices should be strictly followed.

Experimental Protocols

Specific experimental protocols for the safety and toxicity testing of **Cinnabarinic Acid-d4** are not publicly available. The following are generalized best-practice laboratory procedures for handling solid chemical compounds of a similar nature.

General Handling Protocol for Solid **Cinnabarinic Acid-d4**:

- Preparation: Work in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, nitrile gloves, and safety goggles.
- Weighing: To avoid generating dust, weigh the solid compound in a contained manner (e.g., using a weighing boat and carefully transferring it).
- Dissolving: When preparing solutions, add the solvent to the solid slowly to prevent splashing. If using DMSO, be aware that it can enhance the skin absorption of other chemicals.
- Storage: Keep the container tightly closed when not in use and store it at the recommended temperature of -20°C.
- Cleanup: Clean the work area thoroughly after handling. Dispose of any contaminated materials as chemical waste.

Handling and Storage

Guideline	Recommendation
Handling Precautions	Avoid contact with eyes, skin, and clothing. Avoid breathing dust. Wash hands thoroughly after handling. [1]
Ventilation	Use in a well-ventilated area or a chemical fume hood.
Storage Conditions	Store in a tightly sealed container at -20°C in a dry place.
Incompatible Materials	Strong oxidizing agents.

First Aid Measures

In case of exposure, follow these first aid procedures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Accidental Release and Disposal

Spill Response:

- Evacuate: Evacuate unnecessary personnel from the area.
- Ventilate: Ensure adequate ventilation.
- Contain: Carefully sweep up the solid material, avoiding dust generation.
- Collect: Place the spilled material into a sealed container for disposal.
- Clean: Clean the spill area with a suitable solvent and then with soap and water.

Disposal: Dispose of **Cinnabarinic Acid-d4** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste. Do not allow it to enter the environment.

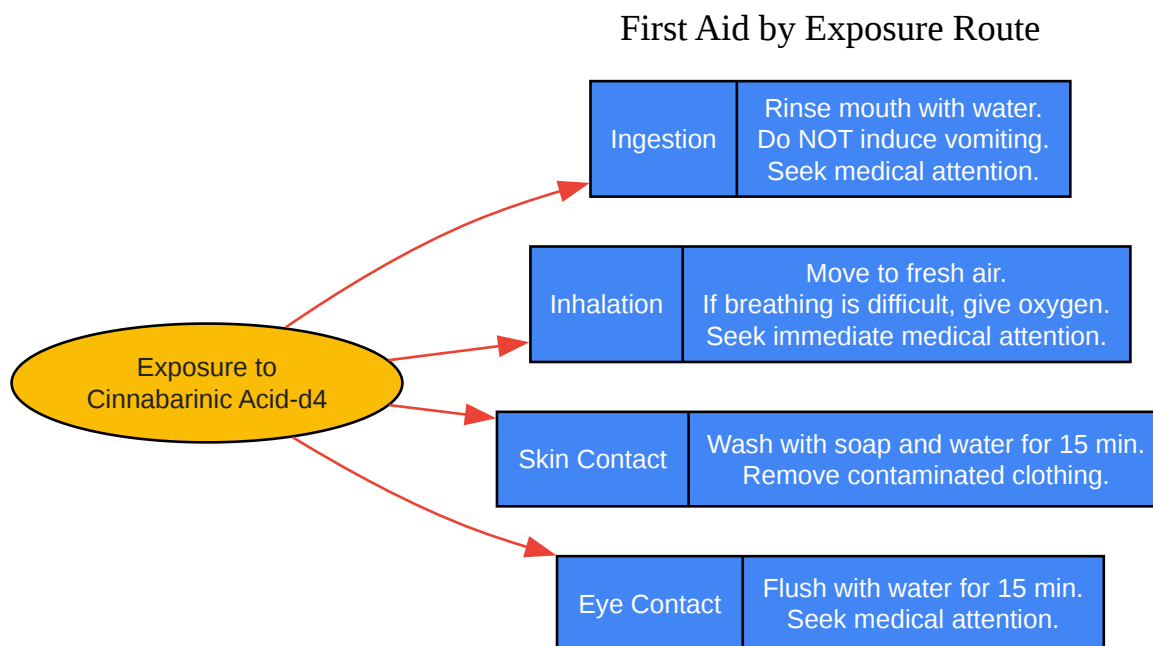
Visual Guides: Workflows and Pathways

Caption: Workflow for handling a solid chemical spill.



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Caption: Decision workflow for personal protective equipment.



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Caption: First aid procedures for different exposure routes.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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